

Application Notes and Protocols for Direct Black 168 in Leather Dyeing

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Compound of Interest

Compound Name: *Direct Black 168*

Cat. No.: *B12375425*

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For Researchers, Scientists, and Professionals in Material Science and Industrial Chemistry.

These notes provide a comprehensive overview and a generalized protocol for the application of C.I. **Direct Black 168** (CAS No: 85631-88-5) for dyeing leather substrates. **Direct Black 168** is a water-soluble, trisazo-class direct dye known for producing a deep black hue.^{[1][2][3]} While primarily used for cellulosic fibers, it also finds application in leather and paper coloration.^{[3][4]} Its utility in the leather industry stems from its good affinity, uniform color production, and ease of use in aqueous systems.^{[3][5]}

Physicochemical and Technical Data

Summarized below are the key properties of **Direct Black 168**, compiled from various technical data sheets. These parameters are crucial for designing and troubleshooting the dyeing process.

Property	Value / Description	Source(s)
C.I. Name	Direct Black 168	[2]
C.I. Number	335475	[1][6][7]
CAS Number	85631-88-5	[1][6]
Chemical Class	Trisazo Dye	[1][2]
Physical Form	Black / Dark Grey Powder	[1][5][6]
Molecular Formula	<chem>C34H23N8Na3O11S3</chem>	[2][7]
Molecular Weight	884.76 g/mol	[2][7]
Solubility in Water	~25 g/L	[6]
pH (1% Solution)	6.0 - 7.0	[5]
Purity	≥ 98%	[5]
Primary Application	Cotton, Viscose, Silk, and Leather Dyeing	[2][3][4][7]
Fastness Properties		
Light Fastness (1-8)	3 - 4	[6][7]
Washing Fastness (1-5)	1 - 2	[7]
Rubbing Fastness (Dry)	4	[7]
Rubbing Fastness (Wet)	3	[7]

Principle of Application

Direct dyes are anionic dyes that have a high affinity for cellulosic materials. Their application to leather, a protein-based substrate (collagen), relies on the formation of hydrogen bonds and van der Waals forces between the dye molecules and the leather fibers. The process is typically carried out in a neutral or slightly acidic pH bath, where the dye molecules penetrate the leather structure. The large molecular size of **Direct Black 168** aids in its substantivity. Fixation agents are subsequently used to improve the dye's fastness properties, particularly its

resistance to washing and rubbing, by forming larger, less soluble complexes within the leather matrix.

Generalized Experimental Protocol for Drum Dyeing

This protocol describes a general procedure for dyeing chrome-tanned leather using **Direct Black 168** in a laboratory or pilot-scale dyeing drum. All percentages are based on the shaved weight of the leather.

3.1 Materials and Equipment

- Substrate: Chrome-tanned leather, shaved to desired thickness.
- Dye: C.I. **Direct Black 168** powder.
- Chemicals:
 - Ammonia (for de-acidification)
 - Formic Acid (for pH adjustment and fixation)
 - Anionic Wetting Agent
 - Cationic Dye Fixing Agent
 - Deionized Water
- Equipment:
 - Laboratory-scale dyeing drum
 - pH meter
 - Thermometer
 - Weighing balance
 - Beakers and graduated cylinders

3.2 Procedure

- **Washing and Neutralization (Pre-Dyeing)**

1. Load the shaved leather into the dyeing drum.

2. Add 200% water at 35°C.

3. Add 0.5% anionic wetting agent.

4. Run the drum for 30 minutes. Drain the float.

5. Add 150% water at 40°C.

6. Add 1.0% - 2.0% ammonia, depending on the initial pH of the leather.

7. Run the drum for 60-90 minutes, or until the pH of the leather cross-section is between 6.0 and 6.5.

8. Drain the float and wash the leather with 200% water at 40°C for 15 minutes. Drain.

- **Dyeing**

1. Set a new float with 100% water at 40°C.

2. Dissolve 2.0% - 5.0% **Direct Black 168** in hot water (50-60°C) and add it to the drum.

3. Run the drum for 60 minutes to allow for dye penetration.

4. Increase the temperature to 50-60°C.

5. Add 1.0% - 2.0% formic acid (diluted 1:10 with water) in two intervals, 15 minutes apart, to gradually lower the pH and exhaust the dye.

6. Run the drum for an additional 45-60 minutes.

7. Check for dye exhaustion in the float. Drain the float.

- **Fixation and Washing (Post-Dyeing)**

1. Wash the leather with 200% water at 40°C for 15 minutes. Drain.
2. Set a new float with 100% water at 35°C.
3. Add 1.5% - 3.0% cationic dye fixing agent.
4. Run the drum for 30 minutes.
5. Add 1.0% formic acid (diluted 1:10) to fix the agent.
6. Run for an additional 20 minutes. Drain the float.
7. Rinse thoroughly with cold water for 10 minutes.

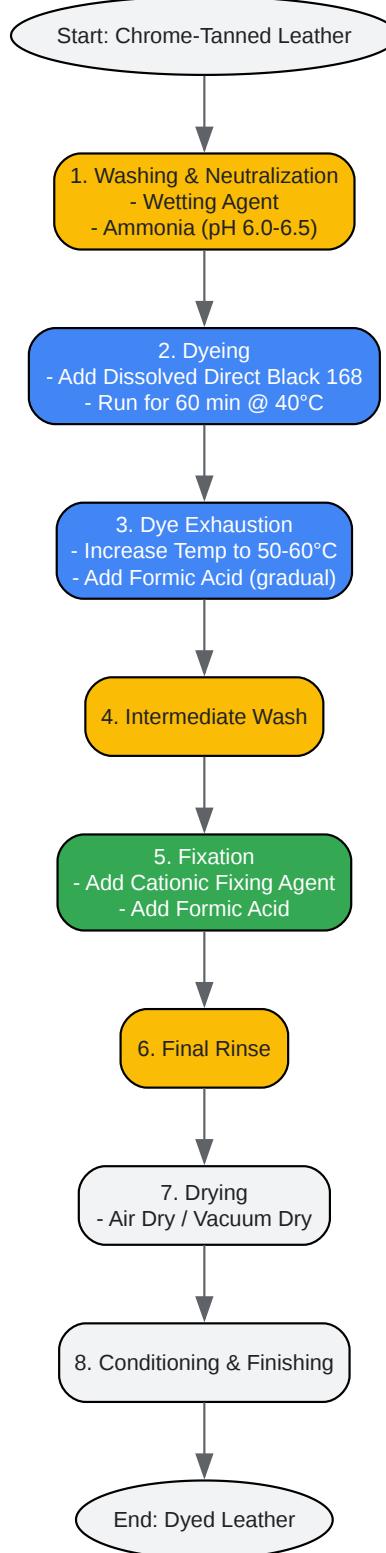
- Drying and Finishing
 1. The dyed leather should be set out, hooked, and allowed to air dry or vacuum dry according to standard procedures.
 2. Once dry, the leather can be conditioned and finished as required.

Visualized Workflows and Logic

4.1 Experimental Workflow for Leather Dyeing

The following diagram illustrates the sequential steps involved in the leather dyeing process with **Direct Black 168**, from substrate preparation to the final product.

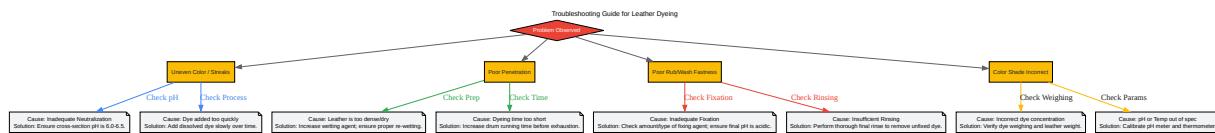
Workflow for Leather Dyeing with Direct Black 168

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A flowchart of the **Direct Black 168** leather dyeing process.

4.2 Troubleshooting Common Dyeing Issues

This decision tree provides a logical approach to diagnosing and resolving common problems encountered during the leather dyeing process.



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